

Technical Guide: An Overview of Neotame (CAS 165450-17-9)

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Compound of Interest

Compound Name:	<i>N</i> -(2,4-Dimethylphenyl)naphthalen-1-amine
CAS No.:	63350-98-1
Cat. No.:	B3276035

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This guide will provide a comprehensive overview of Neotame, a high-intensity sweetener, due to the unavailability of data for the originally requested compound. Neotame is a relevant topic for professionals in food science and pharmaceuticals due to its application in various products.

Section 1: Chemical and Physical Properties

Neotame, with the chemical name *N*-(*N*-(3,3-Dimethylbutyl)-*L*-alpha-aspartyl)-*L*-phenylalanine 1-methyl ester, is a derivative of the dipeptide composed of the amino acids aspartic acid and phenylalanine.[1] It is a white crystalline powder.[2]

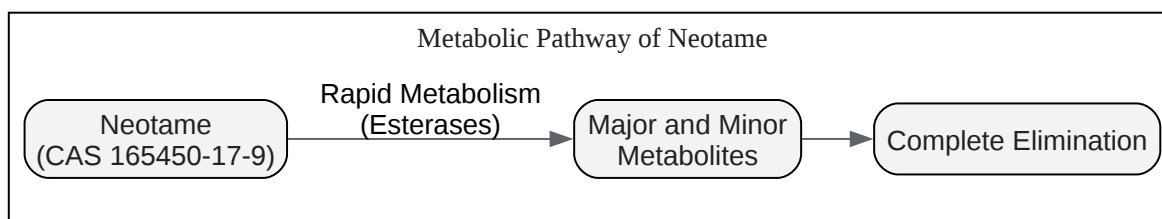
Table 1: Physicochemical Properties of Neotame

Property	Value	Reference
CAS Number	165450-17-9	[1][2]
Molecular Formula	C20H30N2O5	[1]
Appearance	White powder	[1]
Sweetness	7,000-13,000 times sweeter than sucrose	[2][3]

Neotame is noted for its clean, sweet taste, which is very similar to sucrose, and it does not have the bitter or metallic aftertaste associated with some other high-intensity sweeteners.[2][3] It is water-soluble and has excellent stability under dry conditions, with a shelf life of at least five years when stored appropriately.[2][3] A key characteristic of Neotame is its stability at high temperatures, which allows for its use in baked goods.[2]

Section 2: Mechanism of Action and Metabolism

While a detailed signaling pathway diagram is more relevant for pharmacologically active compounds, the metabolic pathway of Neotame is of interest. After ingestion, Neotame is rapidly metabolized and is not stored in the body.[1] The major metabolic pathway involves de-esterification by esterases, which are present throughout the body.



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Caption: Metabolic pathway of Neotame.

Studies have indicated that Neotame is relatively non-toxic and is not considered teratogenic or carcinogenic.[3] It is reported to be safe for consumption by the general population, including

children and individuals with diabetes.[3]

Section 3: Applications in Research and Industry

The primary application of Neotame is as a high-intensity sweetener in a wide variety of food and beverage products.[1][4] Its high sweetness intensity means that only very small amounts are needed, which can significantly lower production costs compared to using sugar or high-fructose corn syrup.[4]

Common applications include:

- Beverages (carbonated and non-refrigerated)[4]
- Baked goods[2]
- Dairy products[1]
- Chewing gum[1]
- Tabletop sweeteners[4]
- Animal feed, to improve palatability[1]

Section 4: Safety and Handling

According to available safety data sheets for various chemical compounds, standard laboratory safety practices should be observed when handling any fine powder, including wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.[5] In case of spillage, it is important to avoid generating dust and to clean the area thoroughly.[5]

Section 5: Suppliers

Neotame is commercially available from various manufacturers and suppliers specializing in food additives and chemicals. When sourcing Neotame, it is important to ensure the product meets the required quality standards and purity for its intended application.

Table 2: Exemplary Suppliers of Neotame

Supplier	Location	Notes
Wuhan HuaSweet Co., Ltd	China	Leading supplier of Neotame. [1]
Fengchen Group Co., Ltd.	China	Manufacturer and supplier of Neotame.[2]
QINGDAO SINSUR CHEMICAL CO., LTD.	China	Supplier of food-grade Neotame.[4]

This list is not exhaustive, and researchers should conduct their own due diligence to identify the most suitable supplier for their specific needs.

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